

temperature pressure effect C.I. Disperse Red 19 solubility

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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Chemical Profile of C.I. Disperse Red 19

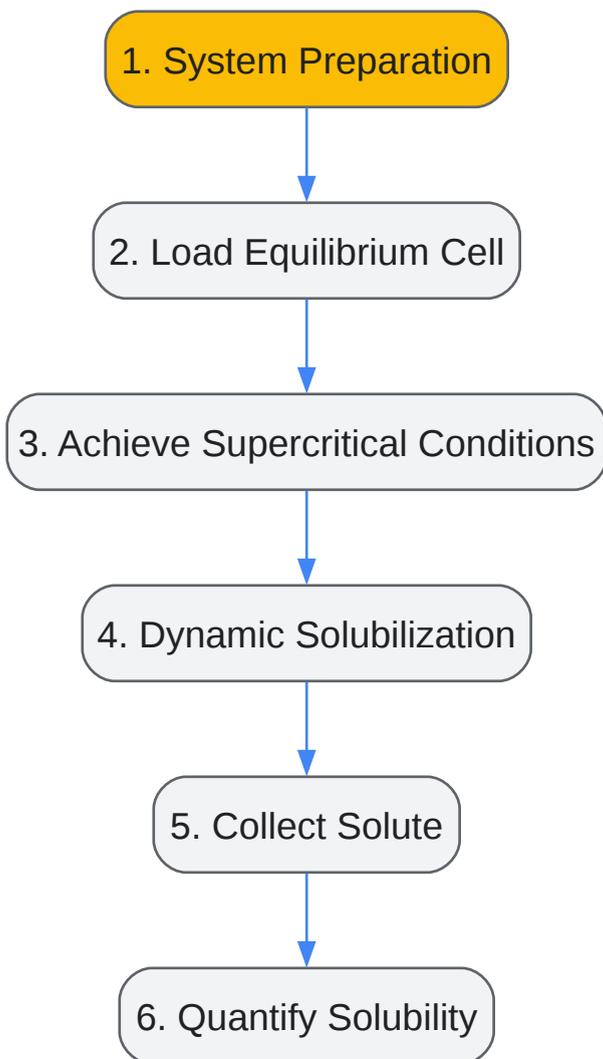
The table below summarizes the basic identifying information and properties of **C.I. Disperse Red 19** gathered from chemical databases [1] [2].

Property	Value / Description
CAS Number	2734-52-3 [1] [2]
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₄ [1] [2]
Molecular Weight	330.34 g/mol [1] [2]
Physical Form	Dark purple to dark red-brown crystalline powder [2]
Melting Point	>300 °C [2]
Water Solubility	234.5 µg/L at 25 °C [2]
LogP	3.05 [1]
λ _{max}	495 nm [2]

Experimental Protocols for Solubility Measurement

While not specific to Disperse Red 19, the search results provide detailed methodologies for measuring dye solubility in supercritical CO₂ (SC-CO₂). You can adapt this general protocol.

The workflow for a typical flow-through method, as used in recent studies, can be summarized as follows [3] [4]:



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Key Experimental Details:

- **Apparatus:** A typical setup includes a CO₂ tank, a high-pressure pump, a thermostatted equilibrium cell (or column) packed with the dye, a micrometering valve for pressure control, and a collection

vessel [3] [4].

- **Procedure:** SC-CO₂ is continuously pumped through the equilibrium cell containing the solid dye. The dissolved dye is carried out of the cell and then precipitated in the collection vessel by reducing the pressure [3].
- **Establishing Equilibrium:** The dissolution equilibrium for disperse dyes in such systems is typically attained in **no less than 40 minutes**. Shorter times may not guarantee equilibrium conditions [3].
- **Analysis:** The amount of dye collected is dissolved in a suitable organic solvent (e.g., acetone) and its concentration is determined via **UV-Vis spectrophotometry** at the dye's maximum absorption wavelength (λ_{max}) [3] [5].

General Effects of Temperature & Pressure on Solubility

The solubility of a solid in a supercritical fluid is a complex function of temperature and pressure. Here are the general principles that can guide troubleshooting:

- **Effect of Pressure:** At a constant temperature, solubility in a supercritical fluid **increases with increasing pressure**. This is because higher pressure increases the density of the SC-CO₂, which enhances its solvating power [3] [6].
- **Effect of Temperature:** The effect of temperature is more complex due to two competing factors:
 - **Vapor Pressure of Solute:** Increasing temperature raises the vapor pressure of the solid dye, which tends to **increase solubility**.
 - **Density of SC-CO₂:** Increasing temperature decreases the density of the SC-CO₂, which tends to **decrease solubility**.
 - The overall effect depends on which factor dominates. In many cases, an increase in temperature leads to an increase in solubility, especially at higher pressures [3] [7].

Suggested Next Steps for Obtaining Data

To create comprehensive troubleshooting guides and FAQs, obtaining the specific solubility data is crucial. I suggest you:

- **Consult Specialized Databases:** Search dedicated scientific databases (e.g., Scopus, Web of Science) using the query "**Solubility of Disperse Red 19 in supercritical carbon dioxide**".
- **Review Broader Studies:** Look for review articles or papers that compile solubility data for large sets of disperse dyes, as they might include Disperse Red 19.

- **Consider Predictive Models:** Some research focuses on modeling solubility. If experimental data is unavailable, information on the molecular structure and properties (like melting point) can be used with thermodynamic models (e.g., PRSV EOS) or even machine learning models to predict solubility [3] [4].

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